

2-Ethoxypyridine-3-boronic acid physical and chemical properties

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Compound of Interest

Compound Name: 2-Ethoxypyridine-3-boronic acid

Cat. No.: B151131

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An In-depth Technical Guide to **2-Ethoxypyridine-3-boronic acid**

Introduction: A Versatile Heterocyclic Building Block

2-Ethoxypyridine-3-boronic acid is an organoboron compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and organic synthesis.[1] Its structure, which combines a pyridine ring, an ethoxy group, and a reactive boronic acid moiety, makes it a highly valuable and versatile building block.[2] Boronic acids, as a class, are recognized for their unique stability, low toxicity, and versatile reactivity, serving as key intermediates in the construction of complex molecular architectures.[3] This guide provides an in-depth analysis of the physical, chemical, and practical properties of **2-Ethoxypyridine-3-boronic acid**, offering field-proven insights for researchers, scientists, and drug development professionals.

Core Molecular Identity and Physicochemical Profile

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research and development.

Nomenclature and Structural Identifiers

The compound is systematically identified by a set of unique codes and names that ensure unambiguous reference in global databases and scientific literature.

- IUPAC Name: (2-ethoxypyridin-3-yl)boronic acid[4]

- CAS Number: 854373-97-0[5][6]
- Molecular Formula: C₇H₁₀BNO₃[4][5][7]
- InChI Key: FXUMKSCYKPOZOO-UHFFFAOYSA-N[6][8]

Caption: 2D structure of **2-Ethoxypyridine-3-boronic acid**.

Tabulated Physical and Chemical Properties

The following table summarizes the key quantitative data for **2-Ethoxypyridine-3-boronic acid**, compiled from various authoritative sources.

| Property | Value | Reference(s) |
|--------------------------------|---|--------------|
| Molecular Weight | 166.97 g/mol | [4][5][6][8] |
| Appearance | White to off-white or red-brown crystalline powder | [9][10] |
| Melting Point | 103-104 °C | [6][10][11] |
| Boiling Point | 334.3 ± 52.0 °C (Predicted) at 760 mmHg | [9][10][12] |
| Density | 1.20 ± 0.1 g/cm ³ (Predicted) | [9][10][12] |
| Solubility | Practically insoluble in water; Soluble in methanol; Very soluble in N,N-Dimethylformamide (DMF); Sparingly soluble in glacial acetic acid. | [9] |
| pKa | 6.92 ± 0.58 (Predicted) | [10] |
| Topological Polar Surface Area | 62.6 Å ² | [12] |

Chemical Reactivity and Synthetic Utility

The utility of **2-Ethoxypyridine-3-boronic acid** stems from its predictable and versatile chemical behavior, primarily centered around the boronic acid functional group.

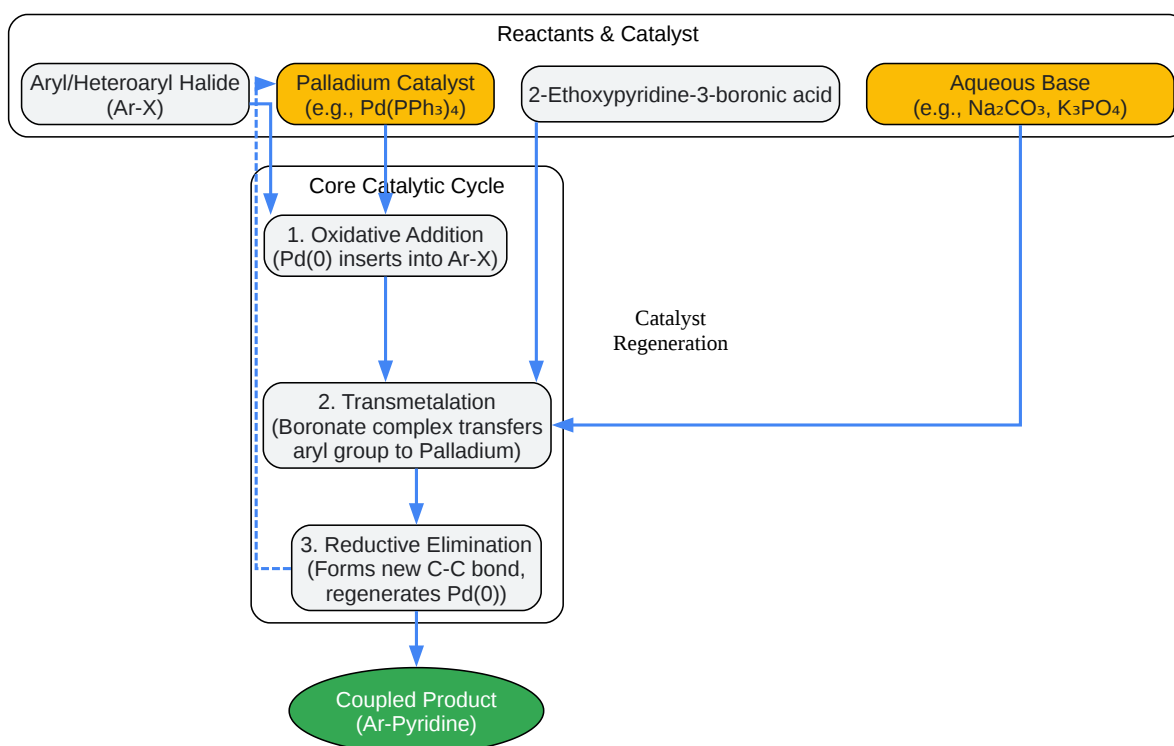
Stability and Storage

Proper handling and storage are critical to maintaining the compound's integrity. It is stable under normal conditions.^{[7][13]} For long-term storage, it is recommended to keep the container tightly closed in a dry, well-ventilated place under an inert atmosphere, with refrigeration at 2-8°C often advised.^[10] The compound should be kept away from strong oxidizing agents and strong acids.^{[13][14]}

The Suzuki-Miyaura Cross-Coupling Reaction

The cornerstone of this compound's application is its role as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed cross-coupling is one of the most robust and widely used methods for forming carbon-carbon bonds.^[1] The boronic acid group on the pyridine ring allows for the efficient construction of biaryl and hetero-biaryl structures, which are privileged motifs in many pharmaceutical agents.^[2]

The causality behind this choice lies in the mechanism of the Suzuki reaction. The boronic acid readily undergoes transmetalation with the palladium catalyst, a key step that is tolerant of a wide range of functional groups, leading to high-yield synthesis of complex molecules.



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Caption: Generalized workflow of a Suzuki-Miyaura coupling reaction.

Applications in Drug Discovery and Development

The unique electronic and structural characteristics of **2-Ethoxypyridine-3-boronic acid** make it a valuable scaffold in medicinal chemistry.

Boronic acids are increasingly recognized for their therapeutic potential.[15] They can act as bioisosteres of carboxylic acids and form reversible covalent bonds with nucleophilic residues (like serine) in the active sites of enzymes.[3][15] This property has been famously exploited in drugs like Bortezomib, a proteasome inhibitor used in cancer therapy.[16]

While specific drugs derived directly from **2-Ethoxypyridine-3-boronic acid** are not publicly detailed, its role as a building block is crucial.[1] It enables medicinal chemists to synthesize libraries of novel compounds for screening. The pyridine nitrogen can act as a hydrogen bond acceptor, and the ethoxy group can modulate lipophilicity and metabolic stability, providing chemists with tools to fine-tune the pharmacokinetic and pharmacodynamic properties of a lead molecule.[2] Its applications span the development of targeted therapies for cancer, infectious diseases, and inflammatory conditions.[1][15]

Safety, Handling, and Experimental Protocols

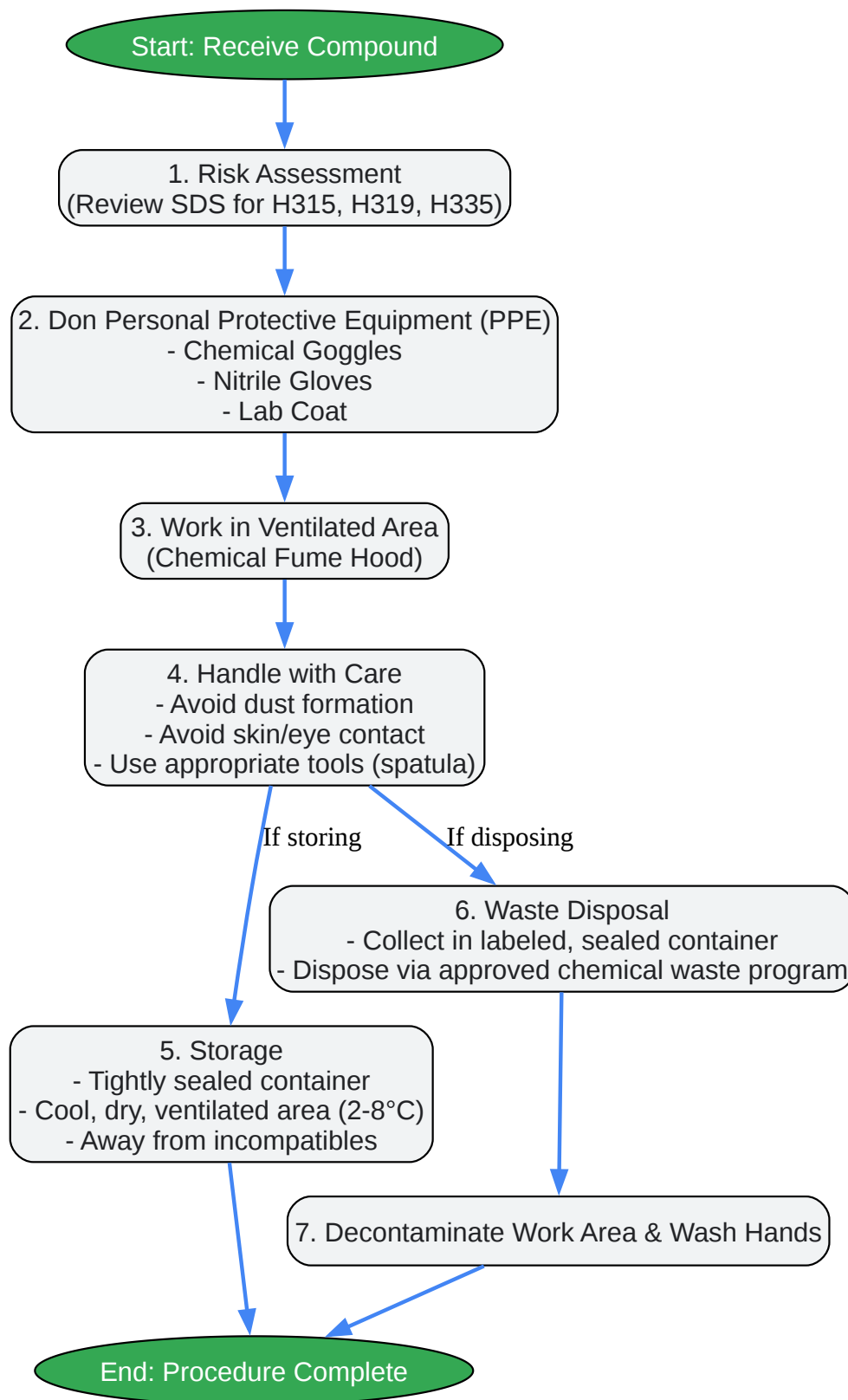
Scientific integrity demands a rigorous approach to safety. The protocols described below are derived from authoritative Safety Data Sheets (SDS) and represent best practices for laboratory handling.

Hazard Identification and Personal Protective Equipment (PPE)

2-Ethoxypyridine-3-boronic acid is classified as a hazardous substance.[4][10]

- Health Hazards: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[4][7]
- Precautionary Measures: This self-validating system of protection is mandatory.
 - Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[7][14] Eyewash stations and safety showers must be readily accessible.[14]
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133 standards).[13][14]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[13][17] Wash hands and any exposed skin thoroughly after handling.[7]

- Respiratory Protection: Avoid breathing dust. If dust is generated, a NIOSH/MSHA approved particulate respirator is required.[7][14]



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Caption: A self-validating workflow for the safe handling of boronic acids.

First Aid Measures

In the event of exposure, immediate action is critical.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.^[7]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.^[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[7]
- If Swallowed: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.^[7]

Conclusion

2-Ethoxypyridine-3-boronic acid is a quintessential example of a modern synthetic building block. Its well-defined physicochemical properties, combined with its robust reactivity in cornerstone reactions like the Suzuki-Miyaura coupling, make it an invaluable tool for chemists. For professionals in drug discovery, it offers a versatile scaffold for creating novel chemical entities with tailored properties. Adherence to rigorous safety and handling protocols is paramount to harnessing its full potential responsibly and effectively in the laboratory.

References

- Mol-Instincts. 2-ethoxy-3-pyridylboronic acid. ^[Link]
- PubChem. **2-Ethoxypyridine-3-boronic acid**. ^[Link]
- ChemSynthesis. 2-ethoxy-3-pyridinylboronic acid. ^[Link]
- PubChemLite. **2-ethoxypyridine-3-boronic acid** (C₇H₁₀BNO₃). ^[Link]
- National Center for Biotechnology Information.
- MDPI. Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective. ^[Link]
- MDPI.

- [ResearchGate](#).

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 612845-44-0: 6-Ethoxypyridine-3-boronic acid [cymitquimica.com]
- 3. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2-Ethoxypyridine-3-boronic acid | C₇H₁₀BNO₃ | CID 11309733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Ethoxypyridine-3-boronic acid | [frontierspecialtychemicals.com]
- 6. 2-ethoxy-3-pyridylboronic acid - 854373-97-0 - Structure, Synthesis, Properties [organoborons.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. 2-Ethoxypyridine-3-boronic acid, 98% | Fisher Scientific [fishersci.ca]
- 9. echemi.com [echemi.com]
- 10. 2-Ethoxy-3-pyridineboronic acid | 854373-97-0 [chemicalbook.com]
- 11. chemsynthesis.com [chemsynthesis.com]
- 12. echemi.com [echemi.com]
- 13. fishersci.com [fishersci.com]
- 14. fishersci.com [fishersci.com]
- 15. researchgate.net [researchgate.net]
- 16. mdpi.com [mdpi.com]
- 17. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
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